GPR35 Agonist 3: Comprehensive Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *GPR35 agonist 3*

Cat. No.: *B5368244*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the solubilization, storage, and experimental use of **GPR35 agonist 3**. This synthetic agonist is a valuable tool for investigating the physiological roles of the G protein-coupled receptor 35 (GPR35), a promising therapeutic target for a variety of diseases, including gastric cancer, type 2 diabetes, and cardiovascular conditions.[1]

Product Information and Storage

Proper handling and storage of **GPR35 agonist 3** are critical to ensure its stability and activity for reproducible experimental results.

Table 1: Physicochemical and Activity Data for **GPR35 Agonist 3**

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Property	Value	Reference
Molecular Formula	$C_{12}H_9NO_5S$	[1]
Molecular Weight	279.27 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	>98%	[2]
EC_{50}	1.4 µM	[1]
K_i	0.0508 µM	[1]
IC_{50}	0.349 µM	[1]

Table 2: Recommended Storage Conditions for **GPR35 Agonist 3**

Form	Storage Temperature	Shelf Life	Special Instructions
Solid	4°C	As specified by manufacturer	Protect from light
Stock Solution (-20°C)	-20°C	1 month	Protect from light, aliquot to avoid freeze-thaw cycles
Stock Solution (-80°C)	-80°C	6 months	Protect from light, aliquot to avoid freeze-thaw cycles

Solubilization Protocol

GPR35 agonist 3 is readily soluble in dimethyl sulfoxide (DMSO). To ensure accurate and reproducible concentrations, follow the protocol below for preparing a stock solution.

Materials:

- **GPR35 agonist 3** solid

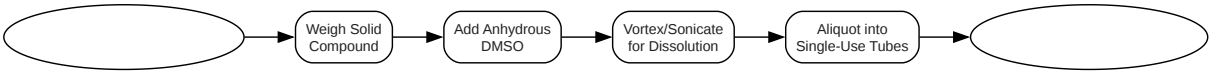
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- Anhydrous, newly opened DMSO
- Sterile microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Equilibrate: Allow the vial of solid **GPR35 agonist 3** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the solid compound.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of the compound (MW = 279.27), add 35.8 µL of DMSO.
  - Note: DMSO is hygroscopic; using a newly opened bottle is crucial for optimal solubility.
- Mixing: Vortex the solution thoroughly to ensure complete dissolution. If necessary, use an ultrasonic bath to aid solubilization.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1] Always protect the solution from light.

Diagram 1: Workflow for **GPR35 Agonist 3** Stock Solution Preparation



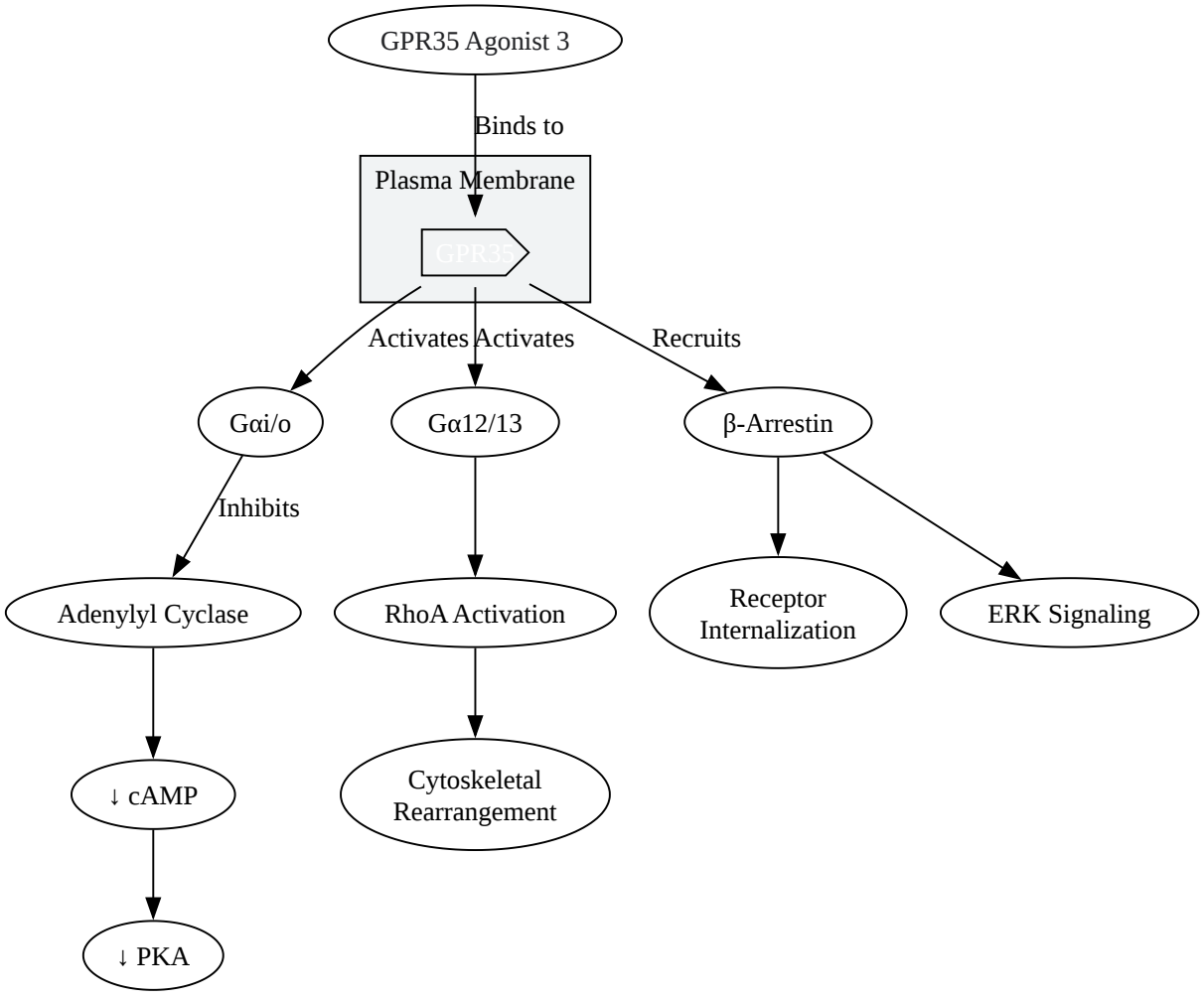
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Caption: Workflow for preparing a stock solution of **GPR35 agonist 3**.

GPR35 Signaling Pathways

Activation of GPR35 by an agonist can initiate multiple downstream signaling cascades. The primary pathways involve coupling to $G\alpha_{12/13}$ and $G\alpha_{i/o}$ G proteins, as well as the β-arrestin pathway.[3][4]



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Caption: Workflow for the PathHunter® β-arrestin recruitment assay.

Calcium Mobilization Assay

This functional assay measures the increase in intracellular calcium concentration following GPR35 activation, typically in cells co-expressing a promiscuous G protein like $G\alpha_{16}$.

Materials:

- HEK293 or CHO cells stably co-expressing GPR35 and a promiscuous G protein (e.g., $G\alpha_{16}$)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- **GPR35 agonist 3** stock solution
- 96-well or 384-well black, clear-bottom plates
- Fluorescence plate reader with liquid handling capabilities (e.g., FLIPR)

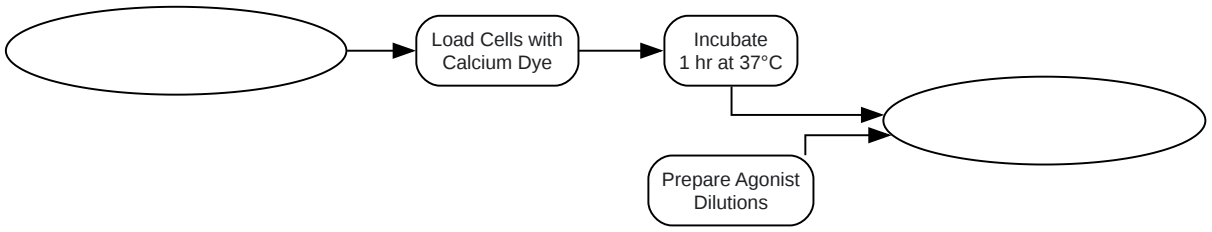
Protocol:

- Cell Plating: Seed cells into the assay plate and grow to confluence.
- Dye Loading:
  - Prepare the fluorescent dye loading solution in assay buffer according to the manufacturer's instructions.
  - Remove the culture medium and add the dye solution to the cells.
  - Incubate for 1 hour at 37°C.
- Compound Preparation: Prepare serial dilutions of **GPR35 agonist 3** in assay buffer in a separate compound plate.

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- Calcium Measurement:
  - Place the cell plate and the compound plate into the fluorescence plate reader.
  - The instrument will add the agonist to the cells and simultaneously measure the fluorescence intensity over time.
- Data Analysis: Determine the peak fluorescence response for each agonist concentration to generate a dose-response curve.

Diagram 4: Calcium Mobilization Assay Workflow



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Caption: Workflow for the calcium mobilization functional assay.

Safety Precautions

When handling **GPR35 agonist 3**, standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Wear a laboratory coat, safety glasses, and gloves.
- Handling: Handle the solid compound and concentrated stock solutions in a chemical fume hood to avoid inhalation.
- Disposal: Dispose of waste according to institutional guidelines for chemical waste. Do not discard down the drain.

By following these guidelines, researchers can ensure the safe and effective use of **GPR35 agonist 3** in their studies, leading to reliable and reproducible data.

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